Fominoben: A Technical Guide to a Benzanilide Antitussive

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Compound of Interest

Compound Name:	*Noleptan*
CAS No.:	*24600-36-0*
Cat. No.:	*B1203303*

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Abstract

Fominoben is a centrally acting antitussive agent belonging to the benzanilide class of compounds. This technical guide provides a comprehensive overview of Fominoben, focusing on its chemical classification, physicochemical properties, and pharmacological profile. Detailed experimental protocols for key assays, quantitative data presented in structured tables, and visualizations of its mechanism of action are included to support researchers and professionals in the field of drug development.

Chemical Classification and Physicochemical Properties

Fominoben, with the IUPAC name N-[3-chloro-2-[[methyl-(2-morpholin-4-yl-2-oxoethyl)amino]methyl]phenyl]benzamide, is structurally classified as a benzanilide.[1] The core of its structure is a benzamide moiety with substitutions on the aniline ring.

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Table 1: Physicochemical Properties of Fominoben and its Hydrochloride Salt

Property	Fominoben (Base)	Fominoben Hydrochloride	Source(s)
CAS Number	18053-31-1	24600-36-0	[2][3]
Molecular Formula	C21H24ClN3O3	C21H25Cl2N3O3	[2][3]
Molecular Weight	401.89 g/mol	438.35 g/mol	[2][3]
Melting Point	122.5-123°C	206-208°C (decomposes)	[2]
Water Solubility	Insoluble	0.1 mg/100 ml	[2]
LogP (Octanol/Water)	2.883 (Calculated)	Not Available	[4]

Synthesis

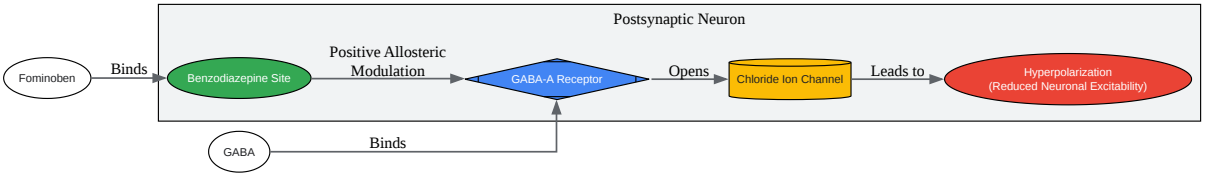
While a detailed, step-by-step synthesis protocol for Fominoben is not readily available in the public domain, its preparation is described in French patent FR 1482547.[2] The synthesis of related N-phenylbenzamide derivatives typically involves the acylation of a substituted aniline with a benzoyl chloride derivative.

Pharmacological Profile

Mechanism of Action

Fominoben's primary mechanism of action is believed to be the positive allosteric modulation of the GABA-A receptor at the benzodiazepine binding site.[5] This enhances the effect of the inhibitory neurotransmitter GABA, leading to a reduction in neuronal excitability. This is in contrast to many other antitussive agents that act on the sigma-1 receptor, to which Fominoben binds poorly.[5]

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Fominoben's interaction with the GABA-A receptor.

Quantitative Pharmacological Data

Table 2: In Vitro and In Vivo Pharmacological Data for Fominoben

Parameter	Value	Species/System	Source(s)
IC50 (vs. [3H]flunitrazepam binding)	2.2 ± 0.05 µM (in the presence of GABA)	Rat cortical membranes	
IC50 (vs. [3H]ethyl-beta-carboline-3-carboxylate)	4.05 ± 0.10 µM	Rat cortical membranes	
LD50 (Oral)	1250 mg/kg	Rat	[2]
LD50 (Oral)	2200 mg/kg	Mouse	[2]
LD50 (Intraperitoneal)	1201 mg/kg	Rat	[2]
LD50 (Intraperitoneal)	630 mg/kg	Mouse	[2]

Experimental Protocols

GABA-A Receptor Binding Assay (Displacement Assay)

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This protocol is a generalized representation based on common practices for benzodiazepine site binding assays.

Objective: To determine the binding affinity of Fominoben for the benzodiazepine site on the GABA-A receptor.

Materials:

- Rat cortical membranes (prepared as a crude mitochondrial fraction)
- [3H]Flunitrazepam (radioligand)
- Unlabeled Fominoben hydrochloride (competitor)
- Tris-HCl buffer (50 mM, pH 7.4)
- GABA (for assays in the presence of the neurotransmitter)
- Glass fiber filters
- Scintillation cocktail
- Liquid scintillation counter

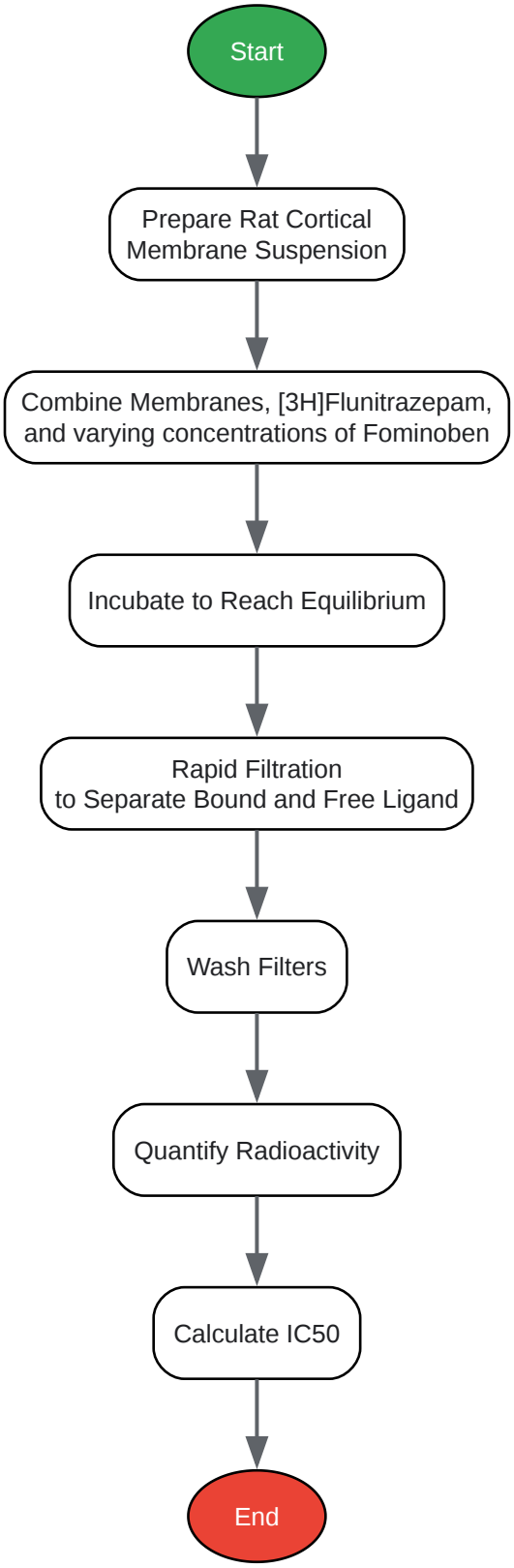
Procedure:

- Prepare a suspension of rat cortical membranes in Tris-HCl buffer.
- In test tubes, combine the membrane suspension, a fixed concentration of [3H]Flunitrazepam, and varying concentrations of unlabeled Fominoben.
- For assays in the presence of GABA, add a fixed concentration of GABA to each tube.
- Incubate the mixture at a specified temperature (e.g., 0-4°C) for a defined period (e.g., 60 minutes) to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold buffer to remove unbound radioligand.

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- Place the filters in scintillation vials with scintillation cocktail.
- Quantify the radioactivity on the filters using a liquid scintillation counter.
- Analyze the data using non-linear regression to determine the IC50 value of Fominoben.

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Workflow for GABA-A receptor binding assay.

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Clinical Trial Protocol for Antitussive Effects in COPD Patients with Hypoxia

This protocol is a summary of the methodology used in a double-blind study comparing Fominoben and Dextromethorphan.[1]

Objective: To evaluate the effect of Fominoben on hypoxia in patients with chronic obstructive lung disease (COLD).

Study Design: Double-blind, randomized controlled trial.

Participants: Sixty patients with a diagnosis of COLD and hypoxia.

Interventions:

- Fominoben Group: Oral administration of 160 mg Fominoben three times a day for two weeks.
- Dextromethorphan Group (Control): Oral administration of 30 mg Dextromethorphan three times a day for two weeks.

Outcome Measures:

- Arterial oxygen pressure (PaO2)
- Arterial carbon dioxide pressure (PaCO2)
- Arterial pH
- Alveolar-arterial oxygen difference (A-aDO2)

Procedure:

- Recruit and obtain informed consent from eligible patients.
- Randomly assign patients to either the Fominoben or Dextromethorphan group.
- Administer the assigned treatment for a period of two weeks.

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- Measure the primary and secondary outcome measures at baseline and after the two-week treatment period.
- Analyze the data to compare the changes in outcome measures between the two groups.

Structure-Activity Relationship of Benzanilide GABAA Receptor Modulators

The benzanilide scaffold is a versatile structure in medicinal chemistry. For activity at the GABA-A receptor benzodiazepine site, specific structural features are generally required. While a detailed SAR for Fominoben is not available, general principles for related benzanilides suggest that:

- Substitutions on the Aniline Ring: The nature and position of substituents on the aniline ring (the phenyl ring attached to the nitrogen of the amide) can significantly influence binding affinity and selectivity for different GABA-A receptor subtypes. Electron-withdrawing groups, such as the chloro group in Fominoben, can be important for activity.
- Substitutions on the Benzoyl Ring: Modifications to the benzoyl ring (the phenyl ring attached to the carbonyl group) can also impact pharmacological activity.
- The Amide Linker: The amide bond is a critical hydrogen bonding motif for interaction with the receptor.

Further research is needed to elucidate the specific structure-activity relationships for the antitussive effects of benzanilide derivatives acting on the GABA-A receptor.

Conclusion

Fominoben is a benzanilide antitussive agent that exerts its effects through positive allosteric modulation of the GABA-A receptor. Its distinct mechanism of action and potential respiratory stimulant properties make it a compound of interest for further research. This technical guide provides a foundational understanding of Fominoben's chemical and pharmacological characteristics, supported by available quantitative data and experimental methodologies. Further investigations into its synthesis, pharmacokinetics, and detailed structure-activity relationships are warranted to fully characterize its therapeutic potential.

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